

what is Prazepam-D5 used for in research

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Prazepam-D5

CAS No.: 152477-89-9

Cat. No.: S1779668

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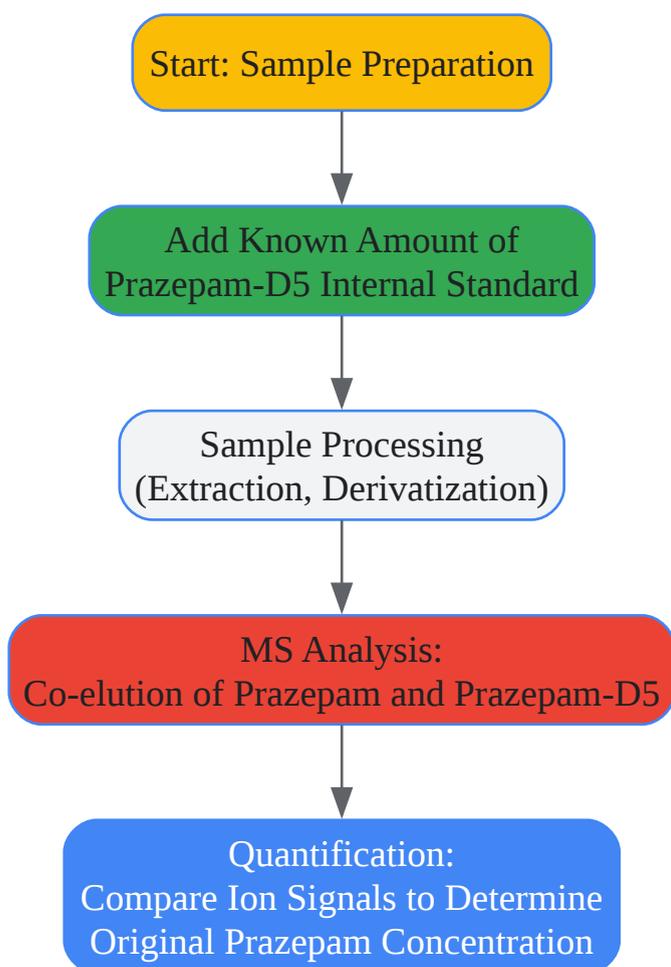
Core Research Application

As a certified reference material, **Prazepam-D5**'s primary function is to serve as an **internal standard** in mass spectrometry-based drug testing assays [1]. The following table summarizes its key characteristics:

Feature	Description
Primary Role	Internal Standard for quantitative analysis [1]
Analytical Techniques	Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS) [1]
Application Context	Clinical toxicology, urine drug testing, and forensic analysis [1]
Available Concentration	100 µg/mL in methanol [2]
Physical Form	Solution, supplied in 1 mL ampules [1] [2]

The Role of Deuterated Internal Standards

Deuterated internal standards like **Prazepam-D5** are crucial for achieving highly accurate and reliable quantitative measurements. The experimental workflow and its underlying principles are as follows:



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In this workflow, **Prazepam-D5** corrects for variations and losses during sample preparation and analysis, enabling precise measurement of the target analyte.

Key Experimental Protocol

For use as an internal standard in a quantitative LC-MS/MS method for urine drug testing, the detailed methodology would include these critical steps [1]:

- **Sample Preparation:** A precise and known volume of the **Prazepam-D5** working solution is added to a defined volume of the clinical sample (e.g., urine or plasma) at the very beginning of the workflow.
- **Processing:** The sample undergoes processing steps such as protein precipitation or solid-phase extraction.
- **Instrumental Analysis:**

- **Chromatography:** The processed sample is injected into an LC or GC system to separate Prazepam from other components in the sample.
- **Mass Spectrometry:** The mass spectrometer is set to monitor specific, pre-determined ion pairs for Prazepam and **Prazepam-D5**. **Prazepam-D5**, being chemically identical but 5 atomic mass units heavier, produces a distinct mass signal that does not interfere with the natural analyte.
- **Quantification:** The concentration of Prazepam in the original sample is calculated based on the ratio of the peak area (or height) of Prazepam to the peak area of **Prazepam-D5**, referenced against a calibration curve.

Chemical and Handling Specifications

The table below provides specific data for **Prazepam-D5**:

Property	Specification
Molecular Formula	C ₁₉ H ₁₂ ClD ₅ N ₂ O [2]
Molecular Weight	329.83 g/mol [2]
CAS Number	152477-89-9 [2]
Solution Concentration	100 µg/mL in methanol [2]
Storage Temperature	-20°C [2]
Flash Point	9°C (due to methanol solvent) [2]

Summary

Prazepam-D5 is an essential tool in laboratories for the accurate quantification of Prazepam. Its value lies in its use as a stable isotope-labeled internal standard that corrects for analytical variability, thereby ensuring the reliability of data in clinical and forensic testing.

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References

1. 1.0mg/mL methanol, ampule 1mL, certified reference... Prazepam [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
2. - PRAZEPAM | 152477-89-9 D 5 [[chemicalbook.com](https://www.chemicalbook.com)]

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